Application Note: Preparation and Certification of 19-Epi-Tacrolimus Reference Materials

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Compound of Interest

Compound Name:	*19-Epi FK-506*
Cat. No.:	*B12086173*

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Executive Summary

This Application Note details the production of 19-Epi-Tacrolimus (CAS: 144490-63-1), a critical diastereomeric impurity of the immunosuppressant Tacrolimus (FK-506).[1] Unlike simple degradation products, the 19-epimer exists in a complex thermodynamic equilibrium with the parent drug, driven by keto-enol tautomerism at the C19 position.

Producing a Certified Reference Material (CRM) for this compound requires a distinct strategy: controlled semi-synthetic enrichment followed by kinetic trapping during isolation.[1] This guide outlines a self-validating workflow compliant with ISO 17034 standards, addressing the specific challenges of rotameric broadening and epimeric reversion.

Scientific Background & Mechanism[1][2]

The Target Molecule

- Common Names: 19-Epi-Tacrolimus, Tacrolimus Epimer, Impurity G (EP), Tacrolimus Compound II (USP).[1]
- Chemical Basis: Tacrolimus contains a hemiketal masked tricarbonyl system. The C19 position is

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to a ketone group. Under aqueous or basic conditions, the C19 proton is acidic enough to allow enolization. Reprotonation from the opposite face yields the 19-epimer.

The Equilibrium Challenge

Researchers must distinguish between rotamers (cis/trans isomerism of the amide bond, visible as broad peaks in HPLC) and epimers (distinct chemical entities).

- Rotamers: Interconvert rapidly; peaks coalesce at high temperatures (

  C).[1]

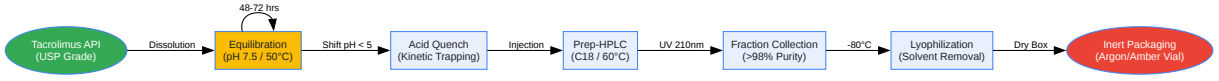
- 19-Epimer: Forms slowly; distinct retention time.

- Critical Insight: In solution, Tacrolimus and its 19-epimer will eventually reach an equilibrium (approx. 95:5 ratio).[1] Therefore, the CRM must be stored in conditions that kinetically inhibit this equilibration (low temperature, anhydrous solvents, or solid state).[1]

Production Workflow (Enrichment & Isolation)

The synthesis of 19-Epi-Tacrolimus via total synthesis is inefficient. The industry standard is Thermodynamic Enrichment from the parent API.

Diagram: Production Lifecycle



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Caption: Figure 1. Semi-synthetic enrichment and isolation workflow for 19-Epi-Tacrolimus, emphasizing kinetic trapping via pH control.

Detailed Protocol

Phase A: Enrichment (Epimerization)

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Objective: Shift the Tacrolimus population to maximize 19-epimer content without inducing ring-opening degradation (Impurity E).[1]

- Dissolution: Dissolve 1.0 g of Tacrolimus API in 100 mL of Acetonitrile:Phosphate Buffer (50:50 v/v, pH 7.5).
- Incubation: Stir at 50°C for 48 hours.
  - Mechanism:[1][2][3][4][5] The slightly basic pH and heat promote keto-enol tautomerism.
  - Checkpoint: Monitor via HPLC.[1][6][7][8][9] Stop when 19-epimer:Tacrolimus ratio reaches ~1:10. Do not exceed 72 hours to prevent hydrolysis.[1]
- Quenching: Adjust pH to 4.5 using dilute Phosphoric Acid.
  - Why? Acidic conditions inhibit the enolization mechanism, "freezing" the ratio for isolation.

Phase B: Preparative Isolation

System: Prep-HPLC with UV detection.[1] Stationary Phase: High-density C18 (e.g., Phenomenex Luna C18(2) or equivalent), 10 µm, 250 x 21.2 mm.[1]

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Parameter	Setting	Rationale
Mobile Phase A	Water + 0.1% Phosphoric Acid	Acidic pH suppresses ionization and stabilizes epimer.[1]
Mobile Phase B	Acetonitrile	Strong eluent for hydrophobic macrolides.
Gradient	50% B to 80% B over 40 min	Shallow gradient required to separate diastereomers.
Temperature	60°C	CRITICAL: High temp collapses rotamers into single peaks, sharpening resolution. [1]
Detection	UV @ 210 nm	Macrolides lack strong chromophores; 210 nm captures the ester/amide bonds.

Collection Strategy:

- Discard the main Tacrolimus peak (elutes later).
- Collect the pre-eluting minor peak (19-Epi-Tacrolimus).[1]
- Immediate Action: Flash freeze fractions in liquid nitrogen to prevent solution-phase re-equilibration.

Phase C: Finishing

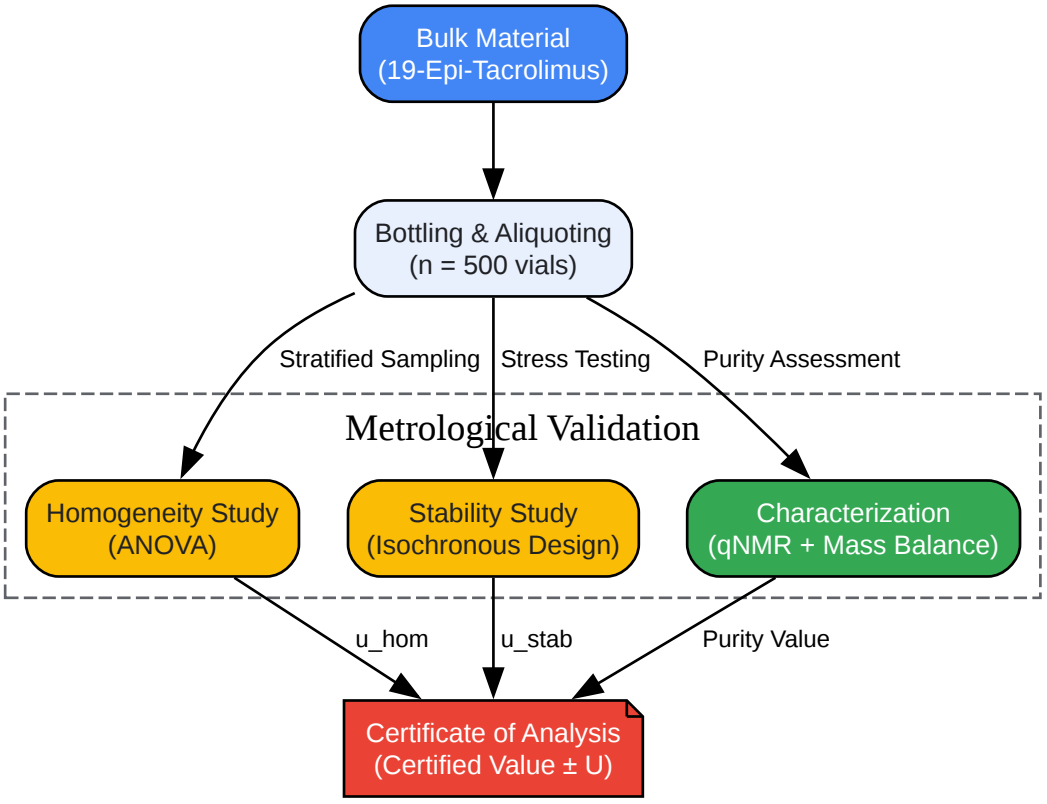
- Lyophilization: Freeze-dry the frozen fractions. Avoid rotary evaporation (heat promotes isomerization).[1]
- Product: White amorphous powder.[1]
- Storage: -20°C under Argon.

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ISO 17034 Certification Process[1][2][4][5][6][10]

To upgrade the isolated material to a Certified Reference Material (CRM), three pillars must be satisfied: Homogeneity, Stability, and Characterization.[1]

Diagram: Certification Logic



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Caption: Figure 2. ISO 17034 certification workflow.[1][2][3][4][10] The final uncertainty (U) combines contributions from homogeneity (

), stability (

), and characterization (

).[1]

Characterization (The "Fingerprint")

We use a Mass Balance Approach verified by qNMR.

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Method 1: HPLC Purity (Mass Balance)

- Formula:

  [1]

- Self-Validating Step: Run HPLC at two different pH levels or temperatures. If the impurity profile changes significantly, on-column degradation is occurring.[1]

Method 2: 1H-qNMR (Quantitative NMR)[1]

- Internal Standard: Maleic Acid or TCNB (Traceable to NIST SRM).[1]
- Solvent:

  or

  .[1]
- Diagnostic Signal: The C19-H proton in Tacrolimus is distinct from the 19-epimer.
  - Tacrolimus:[1][6][7][8][9][11][12][13][14][15][16][17]

    ~3.0-3.5 ppm (multiplet).[1]
  - 19-Epimer: Distinct shift due to altered stereochemical environment (refer to literature spectra for exact assignment in specific solvents).[1]

Stability Assessment

Because 19-Epi-Tacrolimus is an equilibrium product, stability is the highest risk factor.[1]

- Protocol: Isochronous Stability Study.
- Conditions: Store vials at -20°C (Reference), 4°C, 25°C, and 40°C for 0, 2, 4, and 8 weeks.
- Analysis: Analyze all samples in a single HPLC run to minimize day-to-day instrument variability.

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- Failure Mode: If the 40°C samples show conversion back to Tacrolimus, the CRM must be shipped on dry ice.

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